Solubility of Neutral Violet: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Neutral Violet*
CAS No.:	*3562-46-7*
Cat. No.:	*B1615927*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Neutral Violet** (CAS: 3562-46-7, C.I. 50030). Designed for researchers, scientists, and professionals in drug development, this document outlines the available solubility data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Introduction to **Neutral Violet**

Neutral Violet is a synthetic dye belonging to the phenazine class. Its chemical structure and properties make it a subject of interest for various research applications, including staining and potentially as a photosensitizer. Understanding its solubility in different solvents is critical for its effective application and for the development of new formulations.

Solubility Data

A comprehensive search of scientific literature and chemical databases was conducted to obtain quantitative solubility data for **Neutral Violet** in a range of common laboratory solvents.

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Despite these efforts, specific quantitative solubility values for **Neutral Violet** (CAS 3562-46-7) in water, ethanol, methanol, acetone, and DMSO are not readily available in published literature.

One product information source provided limited, qualitative solubility information.

Table 1: Solubility of **Neutral Violet** (CAS: 3562-46-7)

Solvent	Quantitative Solubility	Qualitative Solubility
Water	Data Not Available	Limited solubility
Ethanol	Data Not Available	Data Not Available
Methanol	Data Not Available	Data Not Available
Acetone	Data Not Available	Data Not Available
Dimethyl Sulfoxide (DMSO)	Data Not Available	Data Not Available

The lack of readily available data underscores the necessity for empirical determination of **Neutral Violet**'s solubility in solvents relevant to specific research applications. The following sections provide a detailed experimental protocol for this purpose.

Experimental Protocol for Solubility Determination

The following protocol details the widely accepted "shake-flask" method, coupled with UV-Vis spectrophotometry, for determining the solubility of a dye such as **Neutral Violet**.[1][2][3][4][5] This method is considered a gold standard for obtaining equilibrium solubility data.

Materials and Equipment

- **Neutral Violet** dye
- Solvents of interest (e.g., water, ethanol, methanol, acetone, DMSO)
- Analytical balance
- Volumetric flasks

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- Pipettes
- Glass vials with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm pore size)
- UV-Vis spectrophotometer
- Cuvettes

Procedure

Step 1: Preparation of a Saturated Solution

- Add an excess amount of **Neutral Violet** powder to a series of glass vials. The excess is crucial to ensure that the solution reaches saturation.
- Pipette a known volume of the desired solvent into each vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.[5]

Step 2: Separation of Undissolved Solute

- After the equilibration period, allow the vials to stand undisturbed for a sufficient time to let the excess solid settle.
- To separate the saturated solution from the undissolved solid, two common methods can be used:
  - Centrifugation: Centrifuge the vials at a high speed to pellet the excess solid.

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- Filtration: Carefully draw the supernatant using a syringe and pass it through a syringe filter to remove any suspended particles.[4]

Step 3: Preparation of Standard Solutions and Calibration Curve

- Prepare a stock solution of **Neutral Violet** with a known concentration in the solvent of interest.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Using a UV-Vis spectrophotometer, measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) for **Neutral Violet**.[6][7]
- Plot a calibration curve of absorbance versus concentration. This should yield a linear relationship according to the Beer-Lambert law.

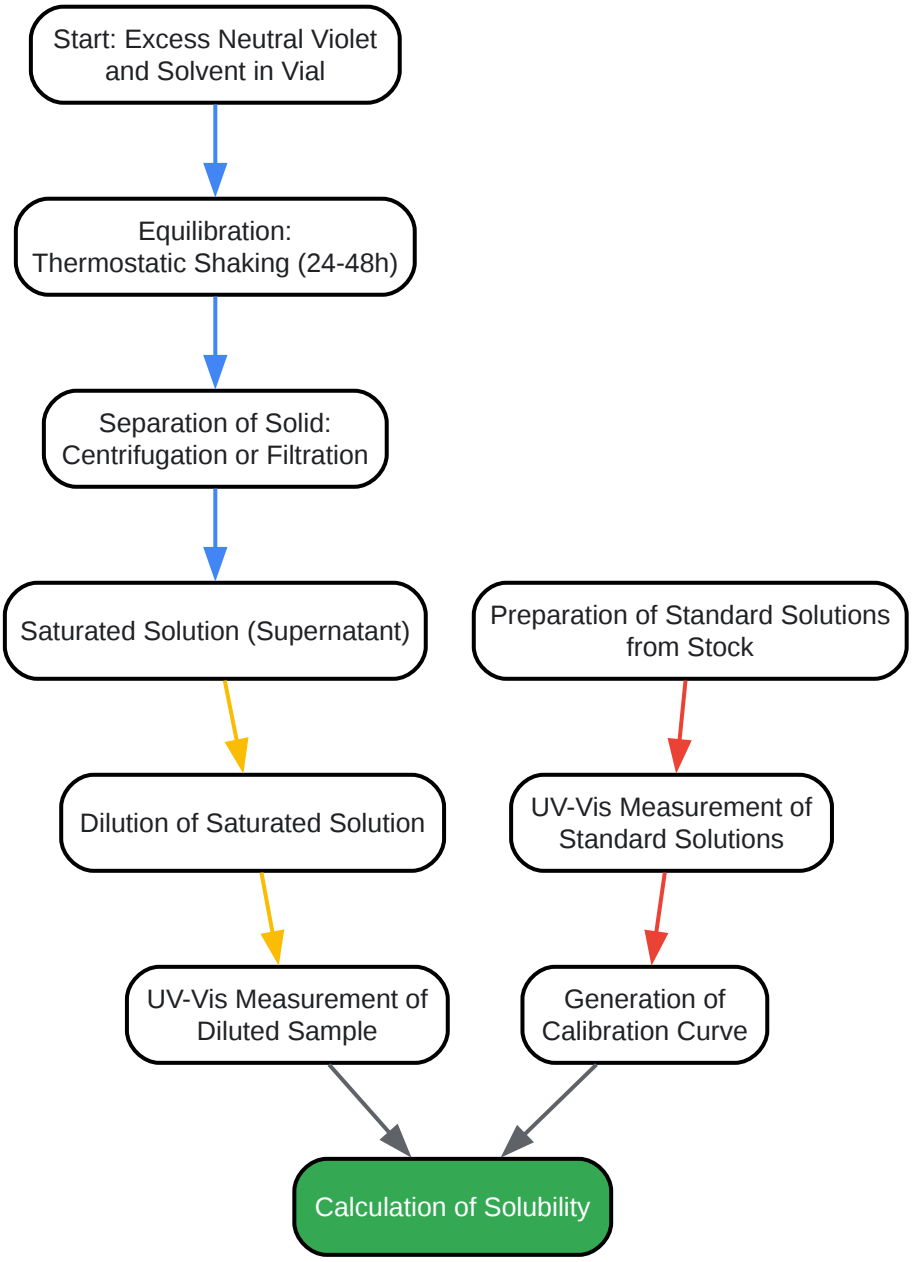
Step 4: Determination of Solute Concentration in the Saturated Solution

- Take a known volume of the clear, saturated supernatant obtained in Step 2 and dilute it with the same solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at λmax.
- Use the equation of the line from the calibration curve to calculate the concentration of **Neutral Violet** in the diluted sample.
- Multiply this concentration by the dilution factor to determine the solubility of **Neutral Violet** in the solvent.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Neutral Violet** solubility.

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Experimental workflow for solubility determination.

Conclusion

While quantitative solubility data for **Neutral Violet** is not currently well-documented in publicly accessible sources, this guide provides a robust experimental framework for researchers to determine these values in their own laboratories. The shake-flask method, combined with UV-Vis spectrophotometry, offers a reliable and accurate approach to characterizing the solubility

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of **Neutral Violet** in various solvents, thereby facilitating its effective use in research and development.

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